

Structural Overview and Core Properties

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Compound Focus: 1,3-Dithiane

CAS No.: 505-23-7

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The table below summarizes the fundamental differences between 1,3-dioxane and **1,3-dithiane**.

Feature	1,3-Dioxane	1,3-Dithiane
Heteroatoms	Two oxygen (O) atoms at 1,3-positions [1]	Two sulfur (S) atoms at 1,3-positions [2]
Key Structural Role	Common protecting group for carbonyls (aldehydes/ketones) [3] [1]	Versatile building block for C-C bond formation; precursor in natural product synthesis [2]
Anion Stability	Less stable 2-lithio derivative [3]	Highly stable 2-lithio derivative due to electron back-donation into sulfur d-orbitals [2]
Conformational Analysis	Dynamic chair conformation; studied via Variable Temperature NMR [3]	Information not specified in search results
Metabolism (in Theophylline Derivatives)	Enzymatic ring cleavage, converting the acetal group to an ester [4]	Resists ring cleavage; undergoes diastereoselective sulfoxidation [4]

Key Applications and Experimental Insights

Synthesis and Preparation

- **1,3-Dioxane:** The parent compound is prepared industrially by acid-catalyzed reaction of formaldehyde with 1,3-propanediol [1]. Substituted derivatives are typically formed from a ketone or aldehyde and a 1,3-diol, often serving as a protecting group [1].
- **1,3-Dithiane:** A common synthetic method involves an iodine-catalyzed reaction between an aromatic aldehyde and 1,3-propanedithiol at room temperature [2]. Another approach uses MgO-based catalysts to react propargylic carbonyl compounds with propane-1,3-dithiol to form β -keto-**1,3-dithianes** [2].

Reactivity and Utility in Synthesis

The stability of the 2-lithio-**1,3-dithiane** anion makes it a powerful tool in **umpolung chemistry**, reversing the normal polarity of a carbonyl group and enabling the synthesis of α,β -unsaturated alkenes [2]. In contrast, 1,3-dioxanes are more commonly involved in reactions where the ring itself is the electrophile or participate in cyclization and transacetalization reactions [3].

Biological and Medicinal Chemistry Relevance

- **1,3-Dioxane Scaffolds:** Chiral 1,3-dioxane units can be easily transformed into **1,3-diols**, which are key structural motifs in many pharmaceuticals and natural products [3].
- **1,3-Dithiane Derivatives:** These compounds have shown a range of pharmacological activities. Specific derivatives have been investigated as inhibitors of targets like **HCV NS3 serine protease**, with one compound exhibiting low nanomolar inhibition ($K_i = 7$ nM) [2]. The 1,3-dithiolane analog also demonstrates leishmanicidal, anti-HIV, and antitumor activities [2].

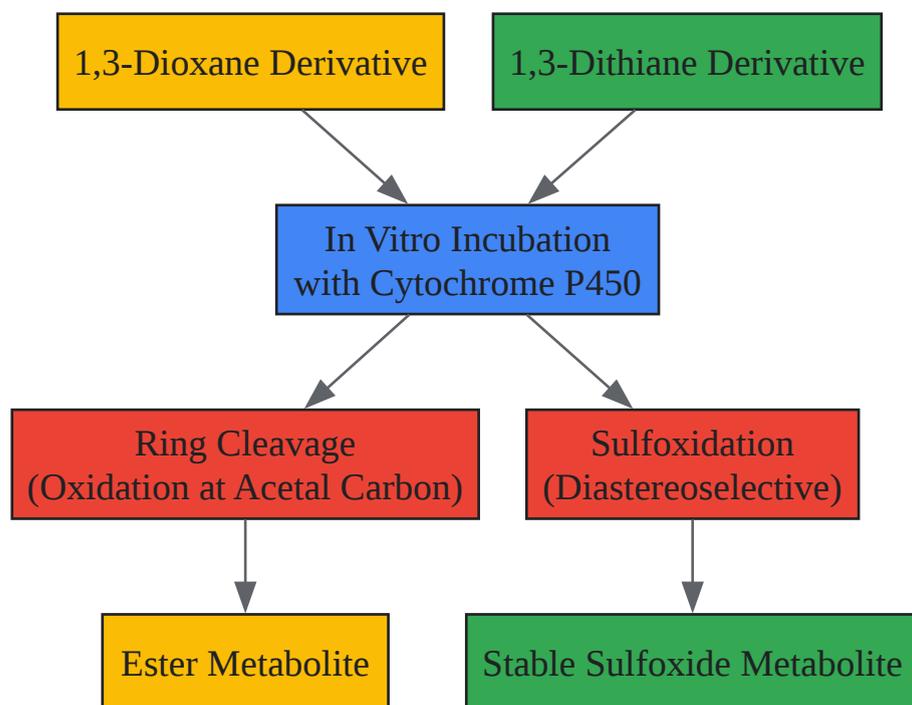
Metabolism and Experimental Protocols

A structure-metabolism correlation study on theophylline derivatives provides critical experimental insight [4]:

- **Protocol:** In vitro metabolism study.
- **Methodology:** Compounds were incubated with metabolic enzymes (cytochrome P450-dependent monooxygenases), and metabolites were identified.

- **Key Finding:** The **1,3-dioxane** derivative underwent enzymatic **ring cleavage** (oxidation at the acetal carbon), converting it to an ester. In contrast, the **1,3-dithiane** derivative was not cleaved; instead, it was metabolized via **diastereoselective sulfoxidation** (trans isomer major). The resulting sulfoxides were stable and not further metabolized [4].

This metabolic pathway is illustrated in the following experimental workflow:



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Key Considerations for Drug Development

- **Metabolic Fate:** The fundamental difference in metabolic pathways means 1,3-dioxane-based structures may be more readily cleared from the system, while **1,3-dithiane**-based drugs could lead to persistent sulfoxide metabolites [4].
- **Toxicity Screening:** Be aware that the 1,3-dioxane core has shown mixed results in genetic toxicology studies, with positive results in some mammalian cell assays but negative in vivo [5]. Always conduct compound-specific safety profiling.
- **Strategic Utility:** Leverage **1,3-dithiane** as a stable acyl anion equivalent for complex synthetic routes. Use 1,3-dioxane as a versatile and cleavable protecting group or as a scaffold to access valuable chiral diol intermediates [3] [2].

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References

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